

Cyclofenil diphenol experimental recovery time washout protocol

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Compound Focus: Cyclofenil diphenol

CAS No.: 5189-40-2

Cat. No.: S571193

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Chemical Identification and Handling

For any experimental work, correct identification and safe handling are paramount. The table below summarizes the key data from the search results.

Property	Details
IUPAC Name	4-[cyclohexylidene-(4-hydroxyphenyl)methyl]phenol [1] [2]
Molecular Formula	C ₁₉ H ₂₀ O ₂ [1] [3] [2]
Molecular Weight	280.4 g/mol [1] [3] [2]
CAS Number	5189-40-2 [1] [3] [2]
Synonyms	F-6060; bis(p-hydroxyphenyl)cyclohexylidenemethane [3] [2]
Hazard Statements	Potential skin and eye irritant. Possible risk of impaired fertility and harm to the unborn child [4].

Property	Details
Safe Handling	Avoid inhalation and contact with skin and eyes. Use with chemical-resistant gloves, safety goggles, and adequate ventilation [4].

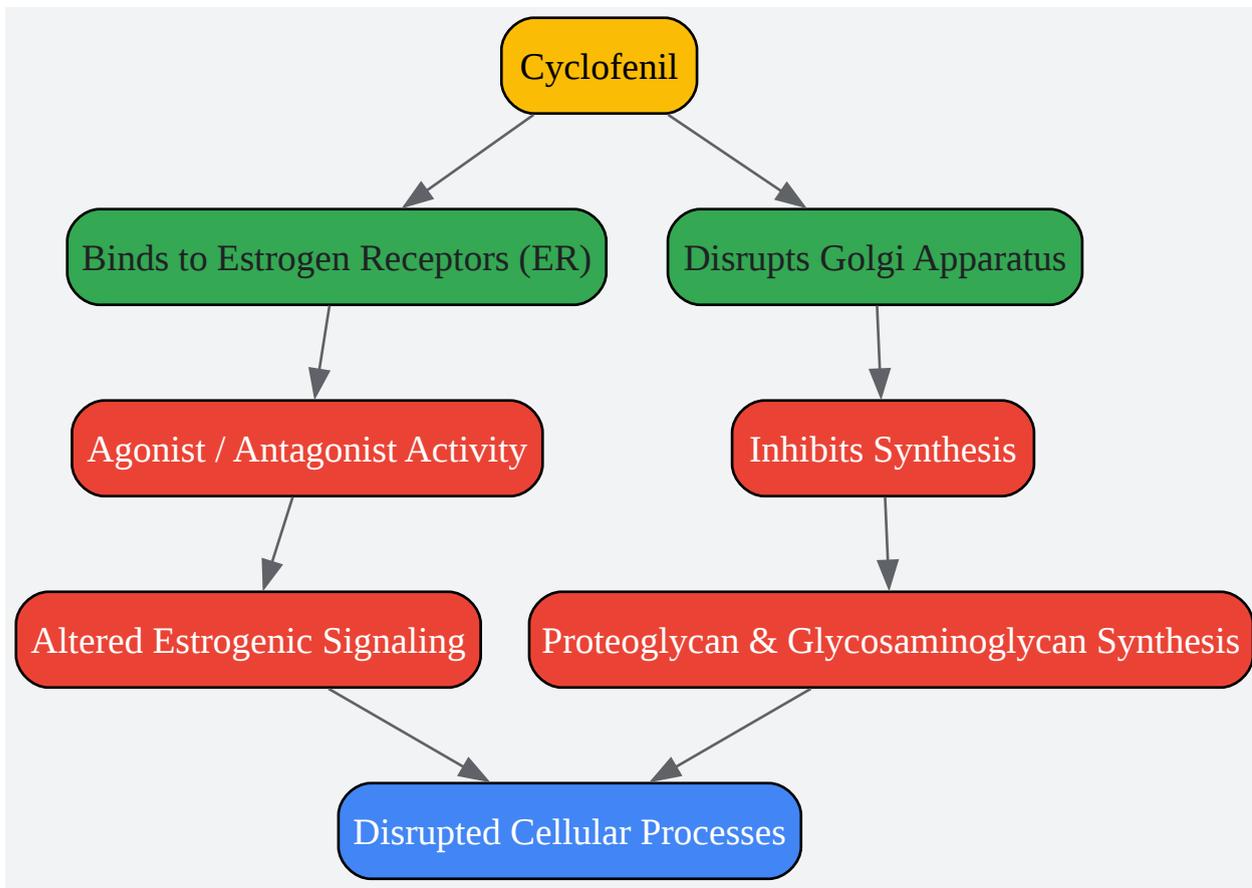
Documented Experimental Context and Washout Evidence

While a dedicated washout protocol was not found, one clinical study provides a direct reference to the use of a washout period in a human trial, which can inform your in-vitro work.

- **Evidence of Washout Practice:** A double-blind, controlled cross-over study in humans administered cyclofenil (the parent compound of **cyclofenil diphenol**) and a placebo in two treatment cycles. Between these cycles, the researchers included a "**washout cycle**" [5]. This confirms that a washout period is a recognized and necessary component of experimental design with this compound class.
- **Lack of Specific Timing:** The same study does not specify the duration of this washout cycle, nor does it provide pharmacokinetic data (like half-life) that would allow for the calculation of a recovery time [5].

Known Mechanisms of Action & Implications for Recovery

Designing a washout protocol requires an understanding of the compound's biological effects. The search results highlight two primary mechanisms, which are summarized in the diagram below.



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Based on these mechanisms, consider the following when determining recovery time:

- **Receptor Binding Dynamics:** As a SERM, its effects are mediated through binding to estrogen receptors (ER) [2]. The recovery of normal cellular function will depend on the **rate of receptor turnover** and the clearance of the compound from the system.
- **Cellular Repair Processes:** The disruption of the Golgi apparatus and inhibition of proteoglycan synthesis suggest a longer recovery period may be needed [3]. The washout duration should account for the time required for the cell to **reassemble Golgi structure** and **resume normal synthesis and secretory functions**.

Suggested Approach for Protocol Development

In the absence of a standard protocol, I recommend the following troubleshooting and experimental design steps:

- **Define Your Endpoint:** First, clearly define what "recovery" means for your specific experiment. Is it the return of baseline gene expression, the resumption of normal protein secretion, or the restoration of original cell morphology? Your measurable endpoint will guide the timing of your assessments.
- **Conduct a Time-Course Pilot Study:** Treat your cellular model with **cyclofenil diphenol** for a set duration. Then, remove the compound and monitor your defined recovery endpoints at multiple time points (e.g., 24h, 48h, 72h, 96h post-washout). This will empirically determine the minimum necessary washout period for your system.
- **Implement a Positive Control:** Include a control compound with a known mechanism and established recovery profile in your pilot study. This will help you validate your washout and assessment methods.

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References

1. Cyclofenil diphenol | C19H20O2 [chemspider.com]
2. Buy Cyclofenil diphenol (EVT-299191) | 5189-40-2 [evitachem.com]
3. Buy Cyclofenil diphenol | 5189-40-2 [smolecule.com]
4. Cyclofenil | Safety Data Sheet [selleckchem.com]
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